

Personal protective equipment for handling 12-(Tert-butoxy)-12-oxododecanoic acid

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Compound of Interest

Compound Name: 12-(Tert-butoxy)-12-oxododecanoic acid

Cat. No.: B1319199

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Essential Safety and Handling Guide for 12-(Tert-butoxy)-12-oxododecanoic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **12-(Tert-butoxy)-12-oxododecanoic acid** (CAS 234081-98-2). Adherence to these guidelines is essential for ensuring laboratory safety and proper chemical management.

Hazard Identification and Personal Protective Equipment

12-(Tert-butoxy)-12-oxododecanoic acid is classified with the following hazard statements:

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]

The GHS pictogram associated with this chemical is an exclamation mark (GHS07), indicating that it can be an irritant, may cause skin sensitization, and could have other harmful effects.[1]

To mitigate these risks, the following personal protective equipment (PPE) is mandatory when handling this compound.

PPE Category	Recommended Equipment	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles	Conforming to EN166 (EU) or NIOSH (US) approved standards.
Skin Protection	Chemical-resistant gloves	Inspect gloves prior to use. Use proper glove removal technique.
Protective clothing	A complete suit protecting against chemicals is recommended.	
Respiratory Protection	Respirator	For nuisance exposures, use type P95 (US) or type P1 (EU EN 143) particle respirator.

Operational Plan: Handling and Storage

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust or vapors.

Handling Procedures:

- Avoid contact with skin and eyes.[\[3\]](#)
- Avoid formation of dust and aerosols.[\[3\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)
- Keep the container tightly closed when not in use.[\[3\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.
- Keep in a tightly closed container.

Disposal Plan

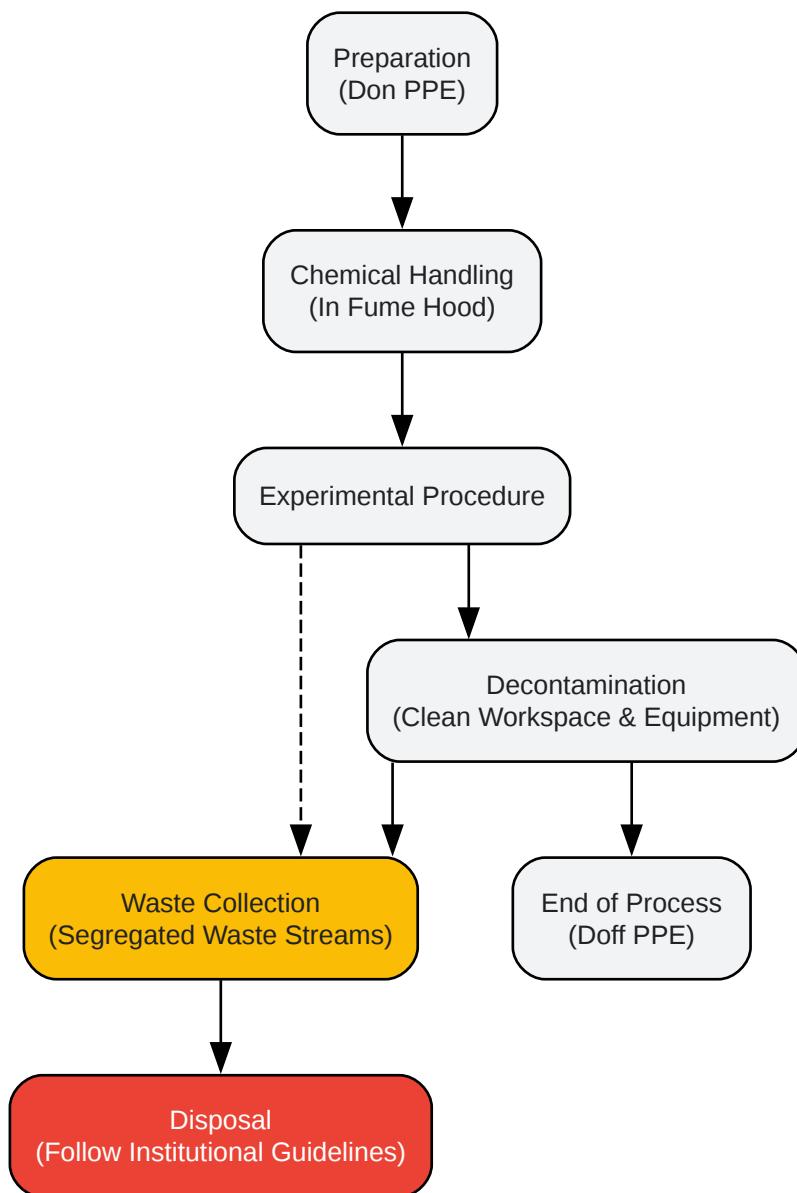
Waste Disposal:

- Dispose of contaminated materials and the chemical itself in accordance with local, state, and federal regulations.
- Do not let the product enter drains.[\[3\]](#)
- Contaminated packaging should be treated as the chemical itself.

Spill Management:

- In case of a spill, evacuate the area.
- Wear appropriate PPE as outlined above.
- Avoid breathing dust.
- Sweep up the spilled material and place it in a suitable, closed container for disposal. Avoid creating dust.

Experimental Workflow for Safe Handling



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Caption: Workflow for handling **12-(Tert-butoxy)-12-oxododecanoic acid**.

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